

CAY10512: Application Notes and Protocols for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CAY10512

Cat. No.: B15619777

[Get Quote](#)

Introduction

CAY10512 is a potent synthetic analog of resveratrol, a naturally occurring polyphenol.[1] It is a substituted trans-stilbene that demonstrates significantly greater potency in its biological activities compared to its parent compound.[2][3] Primarily, **CAY10512** is recognized as a powerful inhibitor of the nuclear factor- κ B (NF- κ B) signaling pathway.[2][4] The IC₅₀ value for the inhibition of TNF α -induced NF- κ B activation by **CAY10512** is 0.15 μ M, which is approximately 100-fold more potent than resveratrol.[2][3] This compound is a valuable tool for research in areas such as immunology, inflammation, and cancer biology, where the NF- κ B pathway plays a crucial role.[4][5] **CAY10512** is supplied as a crystalline solid.[5][6]

Data Presentation: Solubility Profile

The solubility of **CAY10512** has been determined in various common laboratory solvents. The data is summarized in the table below for easy reference and comparison. It is important to note that for aqueous applications, the compound is sparingly soluble and requires initial dissolution in an organic solvent.[6]

Solvent	Concentration (mg/mL)	Concentration (mM)
Dimethylformamide (DMF)	3 mg/mL[2][6]	~13.14 mM
Dimethyl Sulfoxide (DMSO)	2 mg/mL[2][6]	~8.76 mM[5]
Ethanol	0.5 mg/mL[2][6]	~2.19 mM[5]
DMF:PBS (pH 7.2) (1:2)	0.3 mg/mL[2][6]	~1.31 mM

Molecular Weight of **CAY10512**: 228.3 g/mol [1][2][5]

Experimental Protocols

Storage and Handling

- Storage of Solid Compound: **CAY10512** should be stored as a crystalline solid at -20°C.[5][6] Under these conditions, it is stable for at least four years.[6]
- Handling: It is recommended to handle **CAY10512** in a well-ventilated area and use appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Aqueous Solutions: Aqueous solutions of **CAY10512** are not recommended for storage for more than one day.[6]

Preparation of Stock Solutions

To prepare a stock solution, dissolve the crystalline **CAY10512** in a solvent of choice, which should be purged with an inert gas.[6]

Protocol for a 10 mM Stock Solution in DMSO:

- Weighing: Accurately weigh out the desired amount of **CAY10512** solid. For example, to prepare 1 mL of a 10 mM stock solution, you would need 2.283 mg of **CAY10512** (Molecular Weight = 228.3).
- Dissolution: Add the appropriate volume of DMSO to the solid. For 1 mL of stock solution, add 1 mL of DMSO.

- Mixing: Vortex or sonicate the solution gently until the solid is completely dissolved.
- Storage: Store the stock solution at -20°C in small aliquots to avoid repeated freeze-thaw cycles.[\[5\]](#)

Preparation of Aqueous Working Solutions

CAY10512 has low solubility in aqueous buffers.[\[5\]](#)[\[6\]](#) To prepare a working solution for cell culture or other aqueous-based assays, it is necessary to first dissolve the compound in an organic solvent like DMF or DMSO.[\[6\]](#)

Protocol for a Working Solution in Cell Culture Medium:

- Initial Dilution: Thaw a frozen aliquot of your **CAY10512** stock solution (e.g., 10 mM in DMSO).
- Serial Dilution: Perform a serial dilution of the stock solution into the cell culture medium to achieve the desired final concentration.
- Final DMSO Concentration: Ensure that the final concentration of the organic solvent (e.g., DMSO) in the cell culture medium is kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.[\[5\]](#)
- Immediate Use: Use the freshly prepared working solution immediately. Do not store aqueous solutions for more than one day.[\[6\]](#)

Visualizations

Signaling Pathway

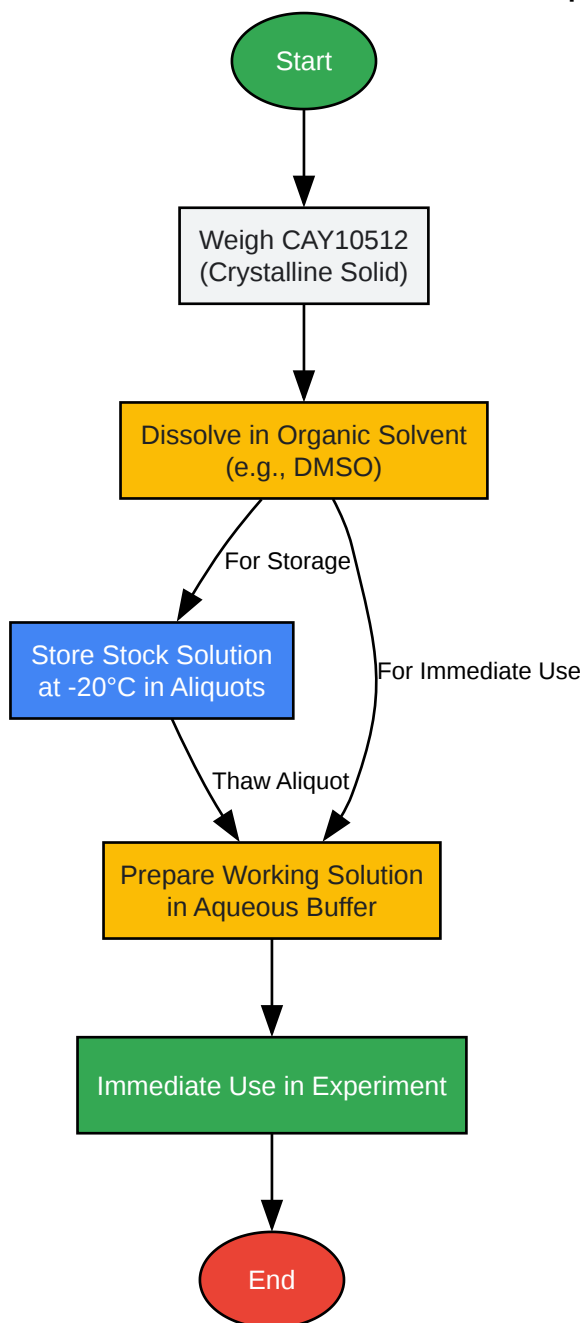
The diagram below illustrates the simplified signaling pathway of NF- κ B activation, which is inhibited by **CAY10512**. **CAY10512** exerts its effect by preventing the activation of NF- κ B, thereby blocking the transcription of pro-inflammatory genes.

Caption: **CAY10512** inhibits the NF- κ B signaling pathway.

Experimental Workflow

The following diagram outlines the logical workflow for the preparation of **CAY10512** solutions for experimental use.

Workflow for CAY10512 Solution Preparation



[Click to download full resolution via product page](#)

Caption: Logical steps for preparing **CAY10512** solutions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. caymanchem.com [caymanchem.com]
- 3. CAY10512 - Immunomart [immunomart.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. cdn.stemcell.com [cdn.stemcell.com]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
- To cite this document: BenchChem. [CAY10512: Application Notes and Protocols for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15619777#cay10512-solubility-in-dms0-and-other-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com